

M7583 solubility and preparation in DMSO for cell culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: M7583

Cat. No.: B1193092

[Get Quote](#)

M7583: Application Notes for Cell Culture Experiments

For Researchers, Scientists, and Drug Development Professionals

Introduction

M7583 is a potent, orally active, and highly selective irreversible inhibitor of Bruton's tyrosine kinase (BTK).[1][2] As an ATP-competitive inhibitor, **M7583** targets BTK with high affinity, demonstrating an IC₅₀ of 1.5 nM and a K_i of 11.9 nM.[1][2] Its mechanism of action makes it a significant compound for research in hematological malignancies, particularly B-cell lymphomas, where BTK is a critical component of the B-cell receptor (BCR) signaling pathway.[3][4] These notes provide detailed protocols for the solubilization and use of **M7583** in in vitro cell culture applications.

M7583 Properties

Property	Value	Reference
Molecular Formula	C25H26FN5O2	[2]
Molecular Weight	447.51 g/mol	[2]
CAS Number	1415823-49-2	[2]
Mechanism of Action	Irreversible BTK inhibitor	[1][2]
IC50	1.5 nM	[1][2]
Ki	11.9 nM	[1]

Solubility and Preparation of Stock Solutions

M7583 exhibits high solubility in dimethyl sulfoxide (DMSO) and ethanol, but it is insoluble in water.[1] For cell culture experiments, it is imperative to prepare a concentrated stock solution in a suitable organic solvent, which can then be further diluted in a cell culture medium to the desired final concentration.

Solvent	Solubility	Molar Concentration (at max solubility)
DMSO	90 mg/mL	201.11 mM
Ethanol	22 mg/mL	49.16 mM
Water	Insoluble	N/A

Protocol for Preparation of a 10 mM **M7583** Stock Solution in DMSO

Materials:

- **M7583** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated pipette

Procedure:

- Weighing: Accurately weigh out a specific amount of **M7583** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.475 mg of **M7583** (Molecular Weight: 447.51 g/mol).
- Dissolving: Add the appropriate volume of sterile DMSO to the **M7583** powder. For a 10 mM stock, if you weighed 4.475 mg, add 1 mL of DMSO.
- Solubilization: Vortex the solution thoroughly until the **M7583** powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Sterilization: While not always necessary due to the nature of DMSO, for sensitive applications, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

In Vitro Cell Culture Protocol

This protocol provides a general guideline for treating suspension B-cell lines, such as Ramos cells, with **M7583**. The optimal concentration and incubation time should be determined empirically for each cell line and experimental setup.

Materials:

- Cultured cells in logarithmic growth phase (e.g., Ramos Burkitt's lymphoma cells)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS and antibiotics)
- **M7583** stock solution (10 mM in DMSO)
- Vehicle control (sterile DMSO)
- Sterile tissue culture plates (e.g., 96-well plates)

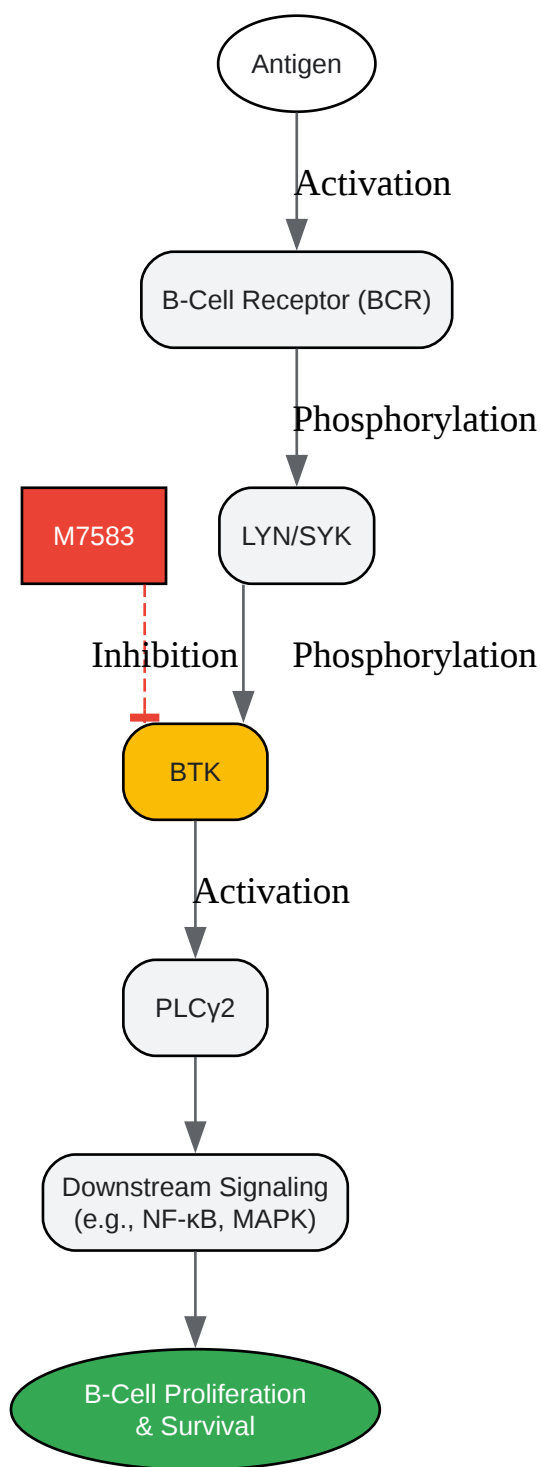
- Incubator (37°C, 5% CO₂)

Procedure:

- Cell Seeding: Seed the cells at the desired density in a tissue culture plate. For example, for Ramos cells, a density of 8×10^7 cells/mL has been cited.[5]
- Preparation of Working Solutions: Prepare serial dilutions of the **M7583** stock solution in a complete cell culture medium to achieve the desired final concentrations. It is crucial to maintain a consistent final DMSO concentration across all wells, including the vehicle control. The final DMSO concentration should typically be kept below 0.5% to minimize solvent-induced cytotoxicity.
- Treatment: Add the prepared **M7583** working solutions or the vehicle control (medium with the same final concentration of DMSO) to the appropriate wells.
- Incubation: Incubate the cells for the desired period (e.g., 30 minutes for pre-treatment before activation, or longer for proliferation/cytotoxicity assays).[5]
- Downstream Analysis: Following incubation, the cells can be harvested for various downstream analyses, such as Western blotting for BTK phosphorylation, cell viability assays (e.g., MTT or CellTiter-Glo), or flow cytometry for apoptosis markers.

M7583 Mechanism of Action: BTK Inhibition in the BCR Signaling Pathway

M7583 exerts its therapeutic effect by irreversibly binding to and inhibiting Bruton's tyrosine kinase (BTK), a key enzyme in the B-cell receptor (BCR) signaling cascade. Upon antigen binding to the BCR, a series of phosphorylation events are initiated, leading to the activation of downstream pathways that promote B-cell proliferation, survival, and differentiation. BTK plays a crucial role in this process. By inhibiting BTK, **M7583** effectively blocks these downstream signals, leading to decreased B-cell activation and proliferation.

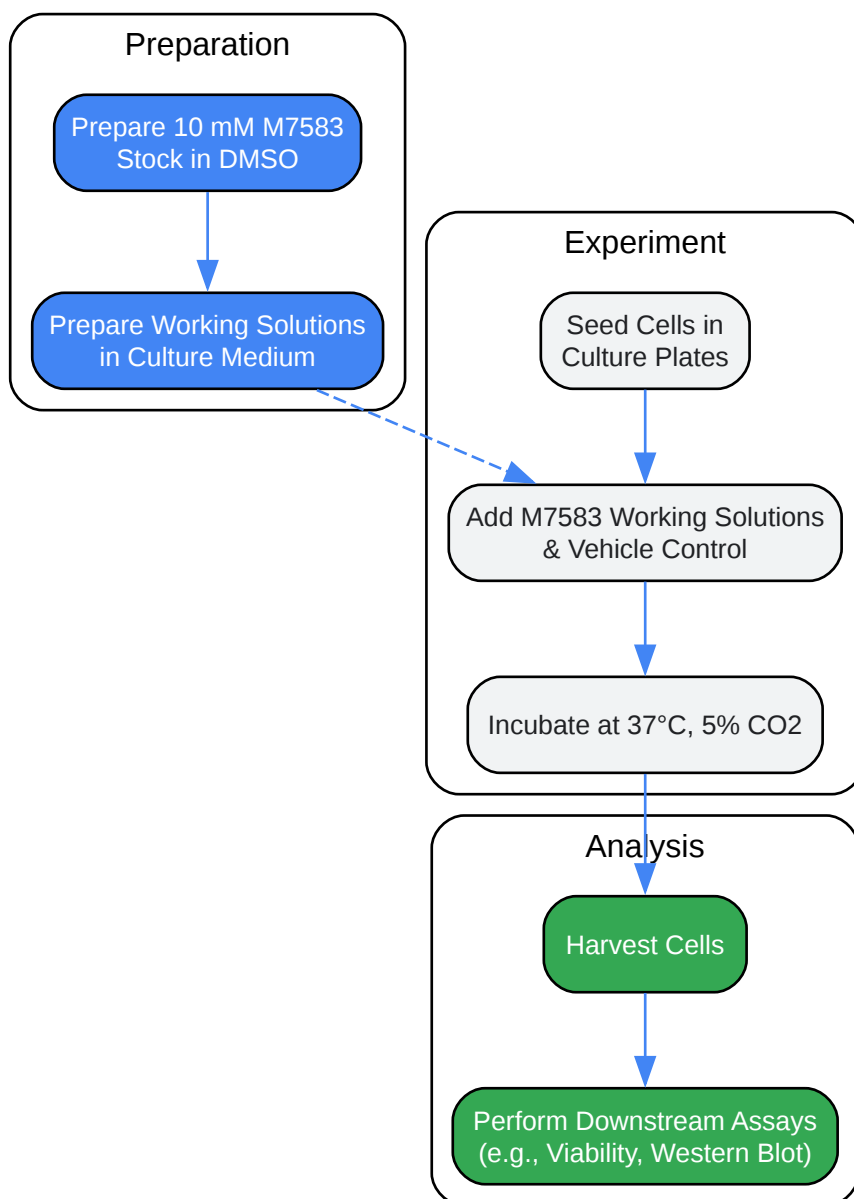


[Click to download full resolution via product page](#)

Caption: **M7583** inhibits BTK in the BCR signaling pathway.

Experimental Workflow for M7583 Cell-Based Assays

The following diagram outlines a typical workflow for conducting in vitro experiments with **M7583**.



[Click to download full resolution via product page](#)

Caption: Workflow for **M7583** in vitro cell culture experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Phase I, first-in-human trial of Bruton's tyrosine kinase inhibitor M7583 in patients with B-cell malignancies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. m.youtube.com [m.youtube.com]
- 5. Preclinical evidence for the effective use of TL-895, a highly selective and potent second-generation BTK inhibitor, for the treatment of B-cell malignancies - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [M7583 solubility and preparation in DMSO for cell culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193092#m7583-solubility-and-preparation-in-dmso-for-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com